

An In-depth Technical Guide to 1-[4-(2-Chlorophenoxy)butyl]piperazine

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Compound of Interest

Compound Name: 1-[4-(2-Chlorophenoxy)butyl]piperazine
CAS No.: 401804-62-4
Cat. No.: B3135567

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **1-[4-(2-Chlorophenoxy)butyl]piperazine**, including its chemical identity, properties, and a discussion on its known synonyms.

Core Chemical Identity

1-[4-(2-Chlorophenoxy)butyl]piperazine is a distinct chemical entity with the Chemical Abstracts Service (CAS) Registry Number 401804-62-4.^[1] Its molecular structure consists of a piperazine ring linked via a butyl chain to a 2-chlorophenoxy group.

Table 1: Key Chemical Identifiers

Identifier	Value
CAS Number	401804-62-4[1]
Molecular Formula	C ₁₄ H ₂₁ ClN ₂ O[1]
Molecular Weight	268.78 g/mol [1]
SMILES	<chem>C1C1=CC=CC=C1OCCCCN2CCNCC2</chem> [1]
MDL Number	MFCD03710565[1]

Nomenclature and Synonyms: A Point of Clarity

A thorough investigation of chemical databases and supplier information reveals a significant point regarding the nomenclature of this compound: there are no widely recognized or documented chemical synonyms for **1-[4-(2-Chlorophenoxy)butyl]piperazine**.^[1]

This lack of synonyms suggests that the compound is likely a novel or specialized research chemical that has not been extensively commercialized or studied under different names. For researchers, this underscores the importance of using its precise IUPAC name and CAS number for accurate identification and literature searching.

While other piperazine derivatives possess numerous synonyms, the specific combination of the 2-chlorophenoxy and butylpiperazine moieties in this arrangement appears to be uniquely identified by its systematic name.

Physicochemical Properties

Based on its structure, **1-[4-(2-Chlorophenoxy)butyl]piperazine** is expected to be a solid at room temperature and soluble in organic solvents. It is recommended to be stored in a dry environment at 2-8°C.^[1]

Hypothetical Analytical Protocol: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

The following is a detailed, step-by-step methodology for assessing the purity of **1-[4-(2-Chlorophenoxy)butyl]piperazine**. This protocol is a representative example and may require optimization based on the specific instrumentation and sample characteristics.

Objective: To determine the purity of a sample of **1-[4-(2-Chlorophenoxy)butyl]piperazine** by reverse-phase HPLC with UV detection.

Materials:

- **1-[4-(2-Chlorophenoxy)butyl]piperazine** sample
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Trifluoroacetic acid (TFA)
- Volumetric flasks
- Pipettes
- HPLC vials

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system equipped with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in water
 - Mobile Phase B: 0.1% TFA in acetonitrile
- Standard Solution Preparation:

- Accurately weigh approximately 1 mg of the **1-[4-(2-Chlorophenoxy)butyl]piperazine** reference standard.
- Dissolve in a suitable solvent (e.g., 1 mL of acetonitrile) to create a 1 mg/mL stock solution.
- Perform serial dilutions to prepare working standards of lower concentrations if required for linearity assessment.
- Sample Solution Preparation:
 - Prepare a sample solution at a concentration of approximately 1 mg/mL in the same manner as the standard solution.
- HPLC Conditions:
 - Column: C18 reverse-phase (4.6 x 150 mm, 5 μ m)
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Detector Wavelength: 254 nm (or an experimentally determined λ_{max})
 - Column Temperature: 30°C
 - Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0	90	10
20	10	90
25	10	90
26	90	10

| 30 | 90 | 10 |

- Data Analysis:
 - Integrate the peak area of the main component in the chromatogram.
 - Calculate the purity of the sample by expressing the area of the main peak as a percentage of the total area of all peaks.

Causality Behind Experimental Choices:

- Reverse-Phase HPLC: This technique is well-suited for separating moderately polar organic compounds like the target molecule.
- C18 Column: The nonpolar stationary phase of a C18 column effectively retains the analyte, allowing for good separation from potential impurities.
- Gradient Elution: A gradient from a highly aqueous mobile phase to a more organic one ensures the elution of both polar and nonpolar impurities, providing a comprehensive purity profile.
- TFA: The addition of an ion-pairing agent like TFA helps to improve peak shape for basic compounds like piperazines.
- UV Detection: The aromatic ring in the 2-chlorophenoxy group allows for sensitive detection using a UV detector.

Visualization of the Chemical Structure

The following diagram illustrates the molecular structure of **1-[4-(2-Chlorophenoxy)butyl]piperazine**.

Caption: Molecular structure of **1-[4-(2-Chlorophenoxy)butyl]piperazine**.

Conclusion

1-[4-(2-Chlorophenoxy)butyl]piperazine is a specific chemical compound primarily identified by its CAS number 401804-62-4. The absence of common synonyms in the available literature and chemical databases highlights the importance of precise nomenclature in scientific

research. The provided analytical protocol offers a robust method for purity assessment, which is a critical step in any research or development endeavor involving this compound.

References

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Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
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